

Proper Disposal of Pericosine A: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Pericosine A*

Cat. No.: *B15585662*

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Researchers and drug development professionals handling **Pericosine A** now have access to a comprehensive guide on its proper disposal procedures. This document outlines essential safety and logistical information, ensuring the safe management of this potent anti-cancer compound within a laboratory setting. While the Safety Data Sheet (SDS) for **Pericosine A** indicates it is not classified as hazardous under the Globally Harmonized System (GHS), its biological activity necessitates cautious handling and disposal practices.^[1]

Key Safety and Handling Information

Pericosine A is a fungal metabolite with demonstrated anticancer activity.^{[2][3]} Although the GHS classification does not label it as hazardous, it is crucial to treat this compound with care due to its biological effects.^[1] Standard laboratory safety protocols should be strictly followed. This includes wearing appropriate personal protective equipment (PPE), such as gloves, lab coats, and safety glasses, to prevent skin and eye contact.^[2]

Quantitative Data

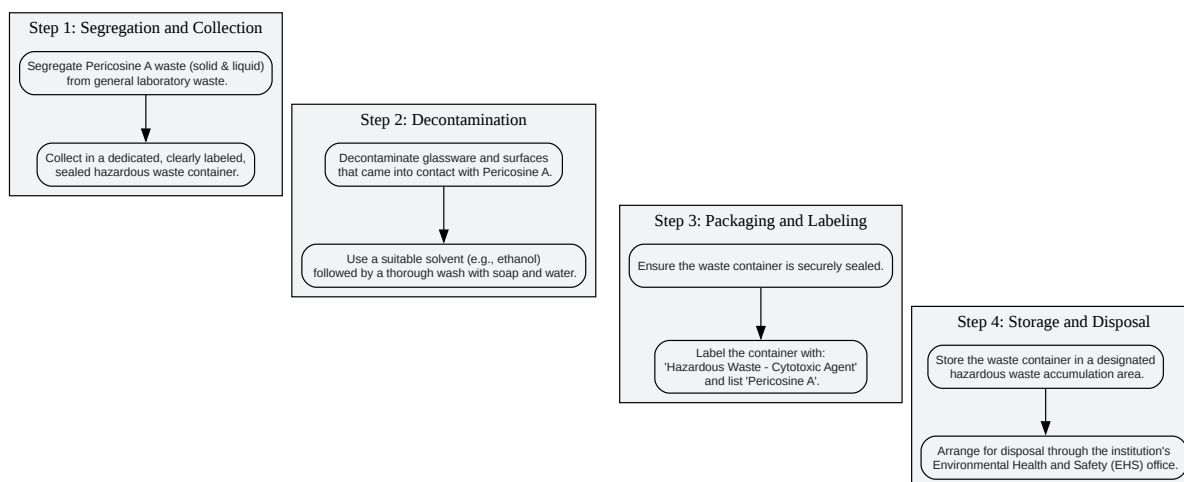
Below is a summary of the available quantitative data for **Pericosine A**:

Property	Value	Source
Molecular Formula	C ₈ H ₁₁ ClO ₅	PubChem[4]
Molecular Weight	222.6 g/mol	Cayman Chemical[3]
Purity	≥70%	Cayman Chemical[3]
Appearance	Solid	Cayman Chemical[3]
Storage	-20°C	Cayman Chemical[2]
Solubility	Soluble in ethanol, methanol, DMSO, and dichloromethane.	Cayman Chemical[2][3]

Disposal Protocol

The following step-by-step protocol should be followed for the disposal of **Pericosine A** and its associated waste.

Experimental Workflow for Disposal

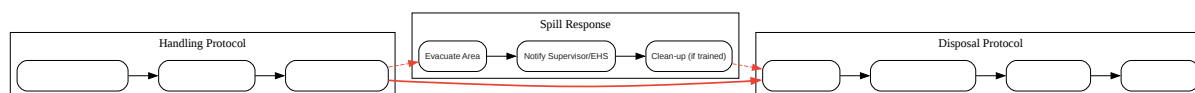


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Caption: Workflow for the proper disposal of **Pericosine A** waste.

Signaling Pathway for Safe Handling and Disposal

The logical flow for ensuring safety from initial handling to final disposal is outlined below. This pathway emphasizes a continuous cycle of assessment and adherence to safety protocols.



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Caption: Logical relationship for safe handling, disposal, and spill response for **Pericosine A**.

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References

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